

Proper Disposal of Decyl Acrylate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Decyl acrylate

Cat. No.: B1670160

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Ensuring the safe and compliant disposal of **decyl acrylate** is paramount for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **decyl acrylate** waste, from handling and storage to final disposal. Adherence to these protocols will minimize risks and ensure compliance with regulatory standards.

Decyl acrylate is a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2]} It is also toxic to aquatic life with long-lasting effects.^{[1][3]} Proper handling and disposal are crucial to mitigate these hazards.

Key Safety and Hazard Information

A summary of the key quantitative safety data for **decyl acrylate** is provided in the table below for easy reference.

Property	Value	Source
Flash Point	94.3°C (201.7°F)	^[1]
Density	0.878 g/cm ³	^[1]
Solubility in Water	Very slightly soluble	^{[1][4]}
NFPA 704 Rating	Health: 2, Flammability: 1, Instability: 0	^[4]

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[1\]](#)[\[3\]](#)

Experimental Protocols for Safe Disposal

The following step-by-step procedures outline the correct methodology for the disposal of **decyl acrylate** waste in a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling **decyl acrylate** waste, ensure the following PPE is worn:

- Eye Protection: Safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[1\]](#)
- Body Protection: Protective clothing, such as a lab coat.[\[1\]](#)
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, use a respirator.[\[1\]](#)[\[3\]](#)[\[5\]](#)

2. Waste Collection and Storage:

- Collect waste **decyl acrylate** in a designated, properly labeled, and sealed container.[\[1\]](#)[\[2\]](#)
The container should be made of a material compatible with the chemical.
- Store the waste container in a well-ventilated, cool, and dry area, away from sources of ignition such as heat, sparks, and open flames.[\[1\]](#)[\[5\]](#)
- Store waste containers in a locked-up area.[\[1\]](#)[\[3\]](#)[\[5\]](#)

3. Spill Management: In the event of a spill, follow these procedures:

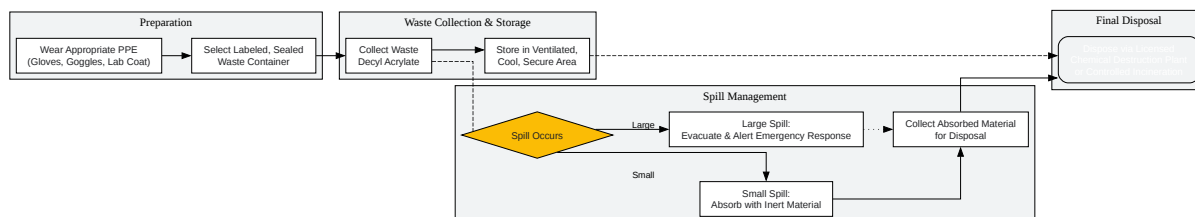
- Small Spills:
 - Eliminate all ignition sources.[\[1\]](#)[\[2\]](#)
 - Ventilate the area.
 - Absorb the spill with an inert material such as sand, earth, or vermiculite.[\[3\]](#)
 - Collect the absorbed material into a labeled container for disposal.[\[3\]](#)
 - Clean the spill area with soap and water.[\[5\]](#)
- Large Spills:
 - Evacuate the area and alert the appropriate emergency response team.
 - Contain the spill to prevent it from entering drains or waterways.[\[3\]](#)
 - Follow the cleanup procedures for small spills once the situation is deemed safe by emergency personnel.

4. Final Disposal:

- Dispose of **decyl acrylate** waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)
- Do not discharge **decyl acrylate** waste into sewer systems or the environment.[\[1\]](#)
- Contaminated packaging should be triple-rinsed and either recycled or disposed of as hazardous waste.[\[1\]](#)

Decyl Acrylate Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **decyl acrylate**.



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Caption: Workflow for the safe disposal of **decyl acrylate**.

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